

"Methyl 2,3-dibromopropionate" CAS number and properties

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Compound of Interest

Compound Name: Methyl 2,3-dibromopropionate

Cat. No.: B161898

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Methyl 2,3-dibromopropionate: A Technical Guide

CAS Number: 1729-67-5

This technical guide provides a comprehensive overview of **Methyl 2,3-dibromopropionate**, a halogenated ester utilized in various organic syntheses. The document is intended for researchers, scientists, and professionals in the field of drug development and chemical manufacturing, offering detailed information on its properties, synthesis, and safety considerations.

Chemical and Physical Properties

Methyl 2,3-dibromopropionate is a clear, colorless to almost colorless liquid.^[1] Its key physical and chemical properties are summarized in the tables below for ease of reference.

Table 1: General and Physical Properties

| Property | Value | Reference(s) |
|---------------------|--|--------------|
| Molecular Formula | C ₄ H ₆ Br ₂ O ₂ | [2] |
| Molecular Weight | 245.90 g/mol | |
| Appearance | Clear, colorless liquid | [3] |
| Density | 1.944 g/mL at 20 °C | |
| Boiling Point | 83-86 °C at 10 mmHg | |
| Refractive Index | n ₂₀ /D 1.514 | |
| Water Solubility | 2.6 g/L at 20 °C | [1] |
| Vapor Pressure | 1.3 hPa at 20 °C | [2] |
| Storage Temperature | 2-8°C | |

Table 2: Identifiers and Descriptors

| Identifier | Value | Reference(s) |
|------------------|--|--------------|
| CAS Number | 1729-67-5 | [2] |
| EINECS Number | 217-044-3 | [2] |
| Beilstein/REAXYS | 1750190 | |
| PubChem CID | 95428 | [3] |
| SMILES | <chem>COC(=O)C(CBr)Br</chem> | [3] |
| InChI | 1S/C ₄ H ₆ Br ₂ O ₂ /c1-8-4(7)3(6)2-5/h3H,2H ₂ ,1H ₃ | [3] |
| InChIKey | ROXQOUUAPQUMLN-UHFFFAOYSA-N | [3] |

Synthesis of Methyl 2,3-dibromopropionate

The synthesis of alkyl 2,3-dibromopropionates, including the methyl ester, is typically achieved through the bromination of the corresponding alkyl acrylate.[4] The following is a detailed

experimental protocol adapted from established methods.

Experimental Protocol: Synthesis

Materials:

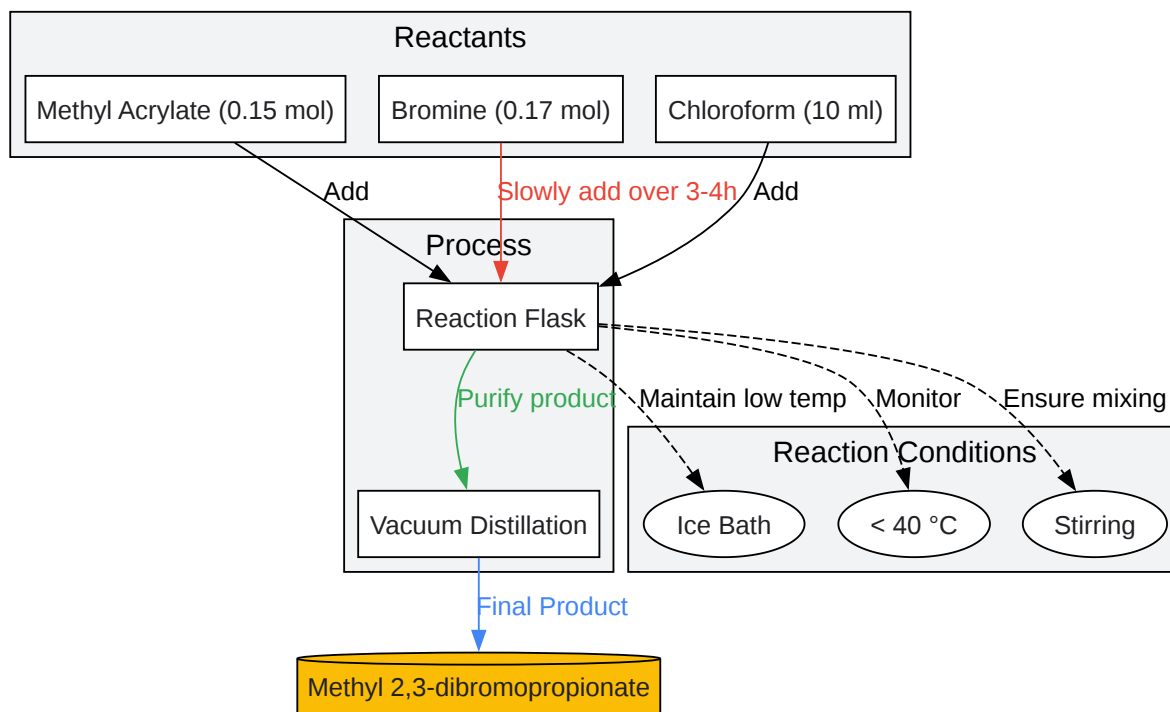
- Methyl acrylate
- Bromine
- Chloroform
- Ice bath
- Stirrer, thermometer, and dropping funnel equipped flask

Procedure:

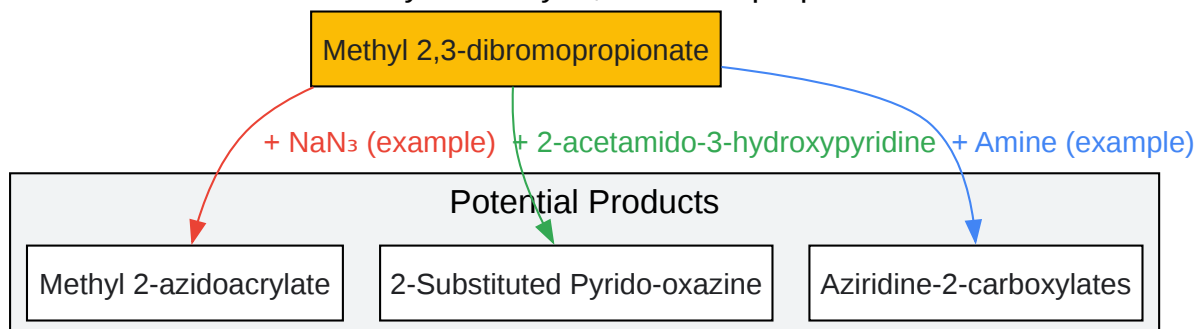
- Place methyl acrylate (0.15 mol) into a flask equipped with a stirrer, thermometer, and dropping funnel.
- Add chloroform (10 ml) to the flask.
- Immerse the flask in an ice bath to maintain a low temperature.
- Slowly add bromine (0.17 mol) to the reaction mixture through the dropping funnel over a period of 3-4 hours. It is crucial to maintain the reaction temperature below 40 °C during the addition.
- After the addition of bromine is complete, remove the chloroform from the reaction mixture.
- The resulting crude product can be purified by vacuum distillation to yield **methyl 2,3-dibromopropionate**.^[4]

Synthesis Workflow Diagram

Synthesis of Methyl 2,3-dibromopropionate



Reactivity of Methyl 2,3-dibromopropionate

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